

Application Notes and Protocols for GR127935

Stock Solutions

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Compound of Interest

Compound Name: GR127935

Cat. No.: B7803443

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Introduction

GR127935 is a potent and selective antagonist of the serotonin 5-HT_{1B} and 5-HT_{1D} receptors. [1] It displays over 100-fold selectivity for these receptors compared to 5-HT_{1A}, 5-HT_{2A}, and 5-HT_{2C} receptors. Due to its high affinity and selectivity, **GR127935** is a critical pharmacological tool for investigating the physiological and pathological roles of 5-HT_{1B/1D} receptors. [2] These receptors are implicated in a variety of processes, including neurotransmitter release, vasoconstriction, and behavior. [1][2][3] In research, **GR127935** is used to block 5-HT_{1B/1D} autoreceptors to study serotonin metabolism and release, and to investigate its potential role in conditions like migraine and drug-seeking behaviors. [1][2][4]

Physicochemical Properties of GR127935

Hydrochloride

A summary of the key properties of **GR127935** hydrochloride is presented below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Chemical Name	N-[4-Methoxy-3-(4-methyl-1-piperazinyl)phenyl]-2'-methyl-4'-(5-methyl-1,2,4-oxadiazol-3-yl)-1,1'-biphenyl-4-carboxamide hydrochloride	
Molecular Formula	C ₂₉ H ₃₁ N ₅ O ₃ ·HCl	
Molecular Weight	534.06 g/mol	
CAS Number	148642-42-6	
Purity	≥98% (HPLC)	[5]
Appearance	Off-white solid	[5]

Solubility Data

The solubility of **GR127935** hydrochloride in various solvents is crucial for preparing appropriate stock solutions for different experimental paradigms.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	49.76	100	
DMSO	Not specified, but soluble	100	[5]
Ethanol	Not specified, but soluble	50	[5]

Experimental Protocols

This protocol is suitable for most in vitro applications, where the stock solution will be further diluted in aqueous media.

Materials:

- **GR127935** Hydrochloride
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer and/or sonicator

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial of **GR127935** to ensure all powder is at the bottom.
- Weighing: Accurately weigh the desired amount of **GR127935**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.34 mg of **GR127935** hydrochloride (based on a molecular weight of 534.06 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 534.06 \text{ g/mol} \times 1000 = 5.34 \text{ mg}$
- Dissolving: Add the weighed **GR127935** to a sterile tube. Add the calculated volume of DMSO (e.g., 1 mL).
- Mixing: Cap the tube securely and vortex thoroughly until the solid is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C. Stock solutions are reported to be stable for up to 3 months at -20°C.[5]

Quick Reference for Preparing Stock Solutions in 1 mL of Solvent:

Desired Concentration	Mass of GR127935 HCl for 1 mL
1 mM	0.53 mg
5 mM	2.67 mg
10 mM	5.34 mg
50 mM	26.70 mg

For in vivo studies, it is often necessary to prepare the drug in an aqueous vehicle like saline.

Materials:

- **GR127935** Hydrochloride
- Sterile saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)
- Sterile tubes
- Vortex mixer and/or sonicator

Procedure:

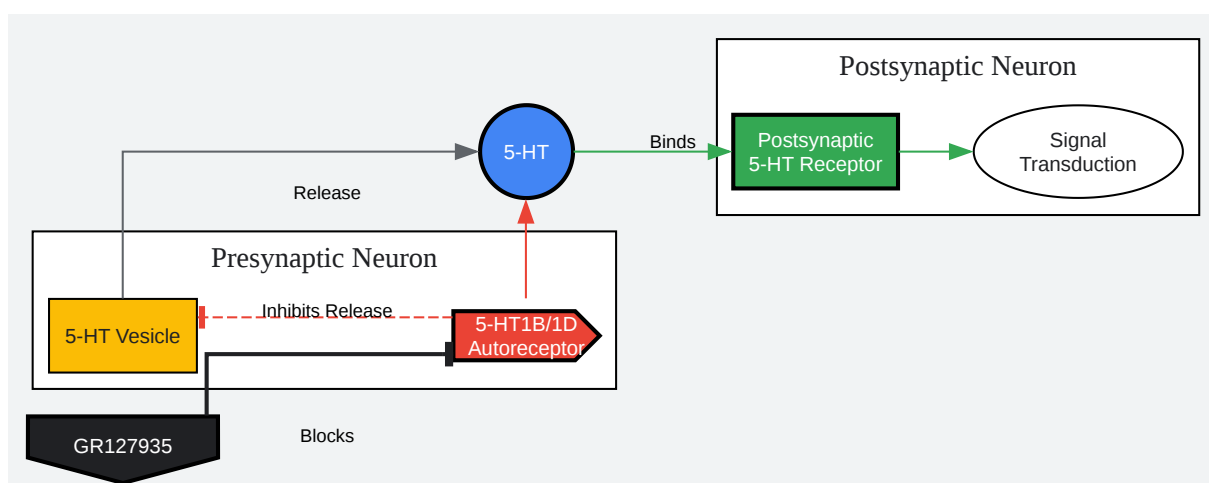
- Calculation: Determine the required concentration based on the desired dose (e.g., mg/kg) and the dosing volume (e.g., mL/kg).
- Weighing and Dissolving: Weigh the required amount of **GR127935** and add it to a sterile tube. Add the appropriate volume of sterile saline.
- Mixing: Vortex thoroughly to dissolve. Given its high water solubility, **GR127935** should dissolve readily in saline.[\[5\]](#)
- Administration: Use the freshly prepared solution for administration. Typical doses reported in the literature range from 0.1 mg/kg to 10 mg/kg, administered intraperitoneally (i.p.) or intravenously (i.v.).[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

This protocol outlines the dilution of a DMSO stock solution for use in cell-based assays.

Procedure:

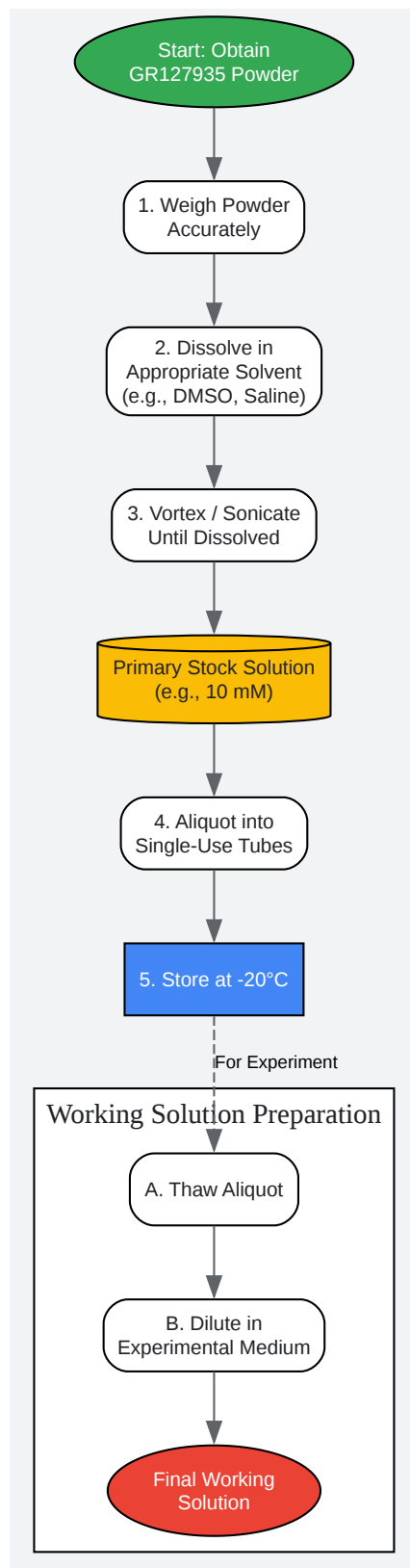
- **Thaw Stock:** Thaw a single-use aliquot of the **GR127935** DMSO stock solution at room temperature.
- **Dilution:** Prepare an intermediate dilution of the stock solution in cell culture medium if necessary. This helps to ensure accurate pipetting for the final concentration.
- **Final Concentration:** Add the required volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration. For example, to achieve a 1 μM final concentration from a 10 mM stock, perform a 1:10,000 dilution (e.g., add 1 μL of stock to 10 mL of medium).
- **Control:** Ensure the final concentration of DMSO in the culture medium is minimal (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Prepare a vehicle control by adding the same amount of DMSO to the medium without the drug.
- **Incubation:** Mix well and proceed with the experiment. Typical concentrations for in vitro studies range from nanomolar to low micromolar (e.g., 10 nM - 1 μM).^[9]

Mandatory Visualizations



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Caption: **GR127935** blocks presynaptic 5-HT_{1B/1D} autoreceptors.



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References

- 1. GR-127935 - Wikipedia [en.wikipedia.org]
- 2. GR127935: a potent and selective 5-HT_{1D} receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. GR-127935 [medbox.iib.me]
- 4. The effects of GR127935, a putative 5-HT_{1D} receptor antagonist, on brain 5-HT metabolism, extracellular 5-HT concentration and behaviour in the guinea pig - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. GR 127935 Hydrochloride [sigmaaldrich.com]
- 6. Interactions of GR127935, a 5-HT_{1B/D} receptor ligand, with functional 5-HT receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Effects of the 5-HT receptor antagonists GR127935 (5-HT_{1B/1D}) and MDL100907 (5-HT_{2A}) in the consolidation of learning - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Effect of a selective 5-HT reuptake inhibitor in combination with 5-HT_{1A} and 5-HT_{1B} receptor antagonists on extracellular 5-HT in rat frontal cortex in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Effects of the 5-HT_{1D} receptor antagonist GR127935 on extracellular levels of 5-HT in the guinea-pig frontal cortex as measured by microdialysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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